

# The Analytical Standard: A Deep Dive into the Physicochemical Properties of Ketoconazole-d4

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## Compound of Interest

Compound Name: Ketoconazole-d4

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This technical guide provides a comprehensive overview of the physicochemical properties of **Ketoconazole-d4**, a critical analytical tool in pharmaceutical research and development. This document details its fundamental characteristics, outlines key experimental protocols for its use, and visualizes its role in analytical workflows, serving as an essential resource for scientists engaged in drug analysis and metabolism studies.

## Core Physicochemical Properties

**Ketoconazole-d4**, the deuterated analog of the broad-spectrum antifungal agent Ketoconazole, is primarily utilized as an internal standard in quantitative bioanalytical assays. Its physicochemical properties are nearly identical to those of Ketoconazole, with the key difference being the increased mass due to the presence of four deuterium atoms. This mass difference is fundamental to its application in mass spectrometry-based methods.

## General and Physical Properties

A summary of the key physicochemical data for Ketoconazole and its deuterated form is presented below. The data for Ketoconazole serves as a reliable proxy for **Ketoconazole-d4**, as deuterium substitution has a negligible effect on these bulk properties.

Property	Value	Reference
Chemical Name	cis-1-Acetyl-4-[4-[[2-(2,4-dichlorophenyl)-2-(1H-imidazol-1-ylmethyl)-1,3-dioxolan-4-yl]methoxy]phenyl]piperazine-d4	[1]
Molecular Formula	C <sub>26</sub> H <sub>24</sub> D <sub>4</sub> Cl <sub>2</sub> N <sub>4</sub> O <sub>4</sub>	[1]
Molecular Weight	535.46 g/mol	[1]
Appearance	White to off-white solid	[2]
Melting Point	148-152 °C (for unlabeled Ketoconazole)	[3][4]
pKa	2.94, 6.51 (for unlabeled Ketoconazole)	[5]

## Solubility Profile

The solubility of Ketoconazole is a critical factor in the preparation of analytical standards and in understanding its behavior in biological systems. The solubility of **Ketoconazole-d4** is expected to be very similar.

Solvent	Solubility	Reference
Water	Practically insoluble	[3]
Dichloromethane	Freely soluble	[3]
Methanol	Soluble	[3][6]
Ethanol	Sparingly soluble	[3][6]
Dimethyl sulfoxide (DMSO)	Soluble	[6]

## Spectral Data for Analytical Identification

The spectral characteristics of Ketoconazole are essential for its identification and quantification. While specific spectra for **Ketoconazole-d4** are not readily published, the data for the unlabeled compound are presented here. The primary differences would be observed in the mass spectrum (due to the mass shift) and subtle changes in the IR and NMR spectra.

Technique	Key Data (for unlabeled Ketoconazole)	Reference
UV-Vis Spectroscopy	$\lambda_{\text{max}}$ at approximately 255 nm and 257 nm in methylene chloride and ethanol, respectively.	[7][8]
Infrared (IR) Spectroscopy	Characteristic peaks corresponding to its functional groups.	[9][10]
Nuclear Magnetic Resonance (NMR) Spectroscopy	$^1\text{H}$ and $^{13}\text{C}$ NMR spectra are consistent with the chemical structure.	[2][11][12]
Mass Spectrometry (MS)	The MS-MS detection for ketoconazole is typically monitored at a transition of $m/z$ 531.2 $\rightarrow$ 489.3.	[13]

## Application in Analytical Methodologies

**Ketoconazole-d4** is indispensable as an internal standard for the quantification of Ketoconazole in biological matrices by liquid chromatography-tandem mass spectrometry (LC-MS/MS). Its chemical similarity to the analyte ensures comparable extraction efficiency and ionization response, while its mass difference allows for clear differentiation by the mass spectrometer.

## Experimental Protocol: Quantification of Ketoconazole in Human Plasma using LC-MS/MS with Ketoconazole-d4 Internal Standard

This protocol is a synthesized example based on established methodologies.[\[13\]](#)[\[14\]](#)[\[15\]](#)

### 1. Preparation of Stock and Working Solutions:

- Ketoconazole Stock Solution (1 mg/mL): Accurately weigh and dissolve Ketoconazole in methanol.
- **Ketoconazole-d4** Internal Standard (IS) Stock Solution (1 mg/mL): Accurately weigh and dissolve **Ketoconazole-d4** in methanol.
- Working Solutions: Prepare serial dilutions of the Ketoconazole stock solution in methanol to create calibration standards. Prepare a working solution of **Ketoconazole-d4** in methanol.

### 2. Sample Preparation (Liquid-Liquid Extraction):

- To 100 µL of plasma sample, add the **Ketoconazole-d4** internal standard working solution.
- Alkalinize the plasma sample.
- Add an extraction solvent (e.g., diethyl ether or ethyl acetate) and vortex for an extended period.
- Centrifuge to separate the organic and aqueous layers.
- Transfer the organic layer to a clean tube and evaporate to dryness under a stream of nitrogen.
- Reconstitute the residue in the mobile phase.

### 3. LC-MS/MS Conditions:

- LC Column: A C18 column (e.g., 50 x 3 mm, 5 µm).
- Mobile Phase: A gradient or isocratic mixture of acetonitrile and water with an additive like formic acid.
- Flow Rate: A typical flow rate for such a column would be in the range of 0.4-0.6 mL/min.

- Injection Volume: 5-10  $\mu\text{L}$ .
- Mass Spectrometer: A triple quadrupole mass spectrometer operating in positive electrospray ionization (ESI) mode.
- MRM Transitions:
  - Ketoconazole:  $m/z$  531.2  $\rightarrow$  489.3
  - **Ketoconazole-d4**:  $m/z$  535.2  $\rightarrow$  493.3 (predicted, based on a +4 Da shift)

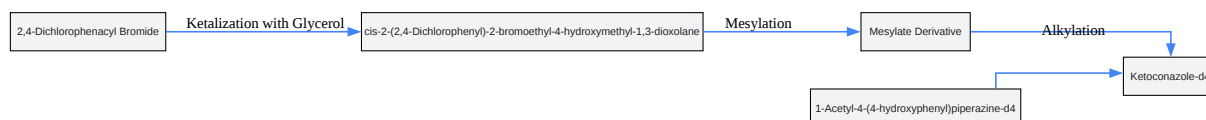
#### 4. Data Analysis:

- Quantify the peak area ratios of the analyte to the internal standard.
- Construct a calibration curve by plotting the peak area ratios against the concentration of the calibration standards.
- Determine the concentration of Ketoconazole in the unknown samples from the calibration curve.

## Synthesis and Metabolism

### Synthesis Workflow

The synthesis of **Ketoconazole-d4** would follow a similar pathway to that of unlabeled Ketoconazole, with the introduction of deuterium atoms at a suitable stage, likely in the piperazine ring. A generalized synthetic scheme for Ketoconazole is described in the literature and can be adapted.<sup>[16][17]</sup>



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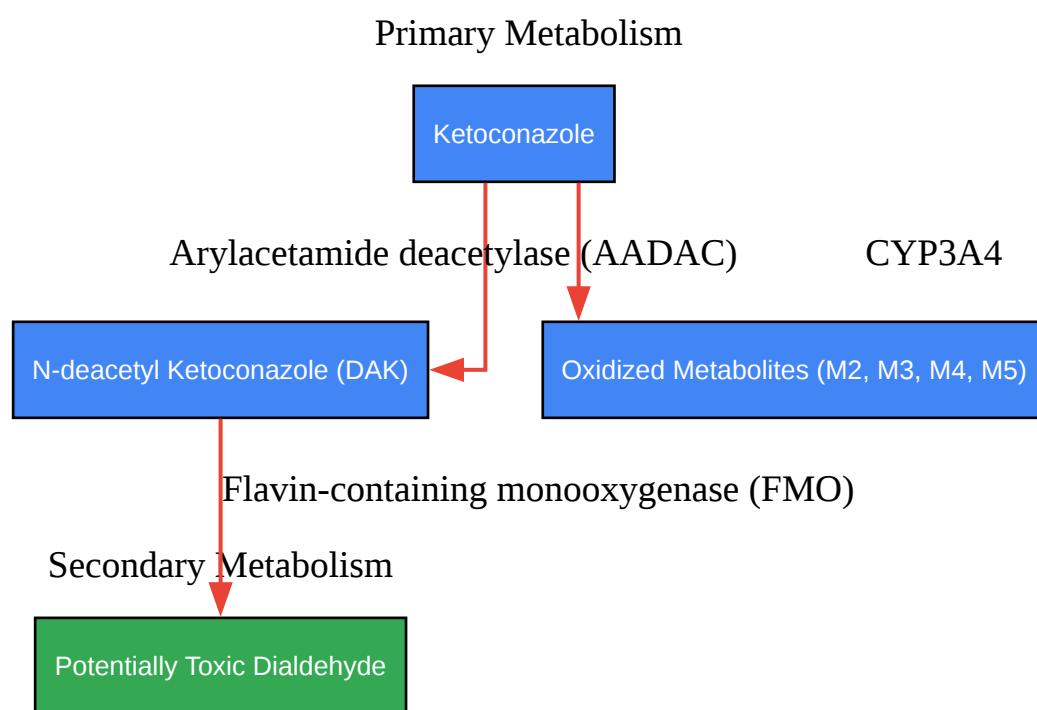
Caption: Generalized synthesis pathway for **Ketoconazole-d4**.

## Metabolic Pathway of Ketoconazole

Understanding the metabolism of Ketoconazole is crucial for interpreting pharmacokinetic data and for the design of drug-drug interaction studies. Ketoconazole is extensively metabolized in the liver, primarily by cytochrome P450 enzymes, with CYP3A4 being the major contributor.

The use of a stable isotope-labeled internal standard like **Ketoconazole-d4** is essential to accurately distinguish the parent drug from its various metabolites in biological samples.[18]

[19]



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Caption: Major metabolic pathways of Ketoconazole.

## Conclusion

**Ketoconazole-d4** is a high-fidelity analytical standard essential for the accurate quantification of Ketoconazole in complex biological matrices. Its physicochemical properties, being nearly identical to the parent compound, ensure its reliability as an internal standard in demanding

analytical methods such as LC-MS/MS. This guide provides the foundational knowledge and practical protocols necessary for researchers and drug development professionals to effectively utilize **Ketoconazole-d4** in their analytical workflows.

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## References

- 1. clearsynth.com [clearsynth.com]
- 2. file.medchemexpress.com [file.medchemexpress.com]
- 3. cdn.who.int [cdn.who.int]
- 4. 65277-42-1 CAS MSDS (Ketoconazole) Melting Point Boiling Point Density CAS Chemical Properties [chemicalbook.com]
- 5. researchgate.net [researchgate.net]
- 6. sec.gov [sec.gov]
- 7. UV spectrophotometric method development and validation for estimation of ketoconazole in bulk and pharmaceutical dosage form - Curr Trends Pharm Pharm Chem [ctppc.org]
- 8. ijarsct.co.in [ijarsct.co.in]
- 9. researchgate.net [researchgate.net]
- 10. researchgate.net [researchgate.net]
- 11. Ketoconazole(65277-42-1) <sup>1</sup>H NMR spectrum [chemicalbook.com]
- 12. researchgate.net [researchgate.net]
- 13. Quantitative determination of ketoconazole by UPLC-MS/MS in human plasma and its application to pharmacokinetic study - PubMed [pubmed.ncbi.nlm.nih.gov]
- 14. Determination of ketoconazole in human plasma by high-performance liquid chromatography-tandem mass spectrometry - PubMed [pubmed.ncbi.nlm.nih.gov]
- 15. researchgate.net [researchgate.net]
- 16. Ketoconazole synthesis - chemicalbook [chemicalbook.com]

- 17. CN104447711A - Method for synthesizing ketoconazole - Google Patents [patents.google.com]
- 18. researchgate.net [researchgate.net]
- 19. go.drugbank.com [go.drugbank.com]
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